Topic: Desacetyl Cefathiamidine Degradation Pathways

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Compound of Interest

Compound Name:	*Desacetyl Cefathiamidine*
CAS No.:	*958001-61-1*
Cat. No.:	*B601271*

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Foreword: Charting the Degradation Landscape of a Key Cephalosporin Metabolite

In the lifecycle of antibiotic development, understanding the stability of an active pharmaceutical ingredient (API) is not merely a regulatory checkpoint; it is a fundamental pillar of ensuring safety, efficacy, and quality. This guide focuses on **Desacetyl Cefathiamidine**, the primary active metabolite of the first-generation cephalosporin, Cefathiamidine.[1] While the parent drug is administered, its conversion to the desacetyl form in vivo means that the stability profile of this metabolite is of critical importance.[1]

The degradation of a β-lactam antibiotic can lead to a loss of antibacterial potency and, in some cases, the formation of potentially immunogenic or toxic byproducts. Therefore, a thorough investigation of degradation pathways under stressed conditions—a process known as forced degradation—is essential. These studies, mandated by regulatory bodies under guidelines like ICH Q1A(R2), provide the foundational data for developing stability-indicating analytical methods, elucidating degradation mechanisms, and informing formulation and packaging strategies.[2][3][4]

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This technical guide moves beyond a simple recitation of protocols. It serves as a strategic manual for researchers, synthesizing the established principles of cephalosporin chemistry with a predictive analysis of **Desacetyl Cefathiamidine**'s specific molecular liabilities. We will explore the why behind the experimental designs and provide field-proven methodologies to empower you to confidently navigate the stability assessment of this important molecule.

Section 1: Molecular Structure and Predicted Chemical Liabilities

A predictive understanding of degradation begins with a structural analysis. **Desacetyl Cefathiamidine** is formed via the enzymatic hydrolysis of the C-3 acetoxymethyl group of its parent compound, Cefathiamidine, yielding a C-3 hydroxymethyl moiety.[1][5]

Chemical Structure of **Desacetyl Cefathiamidine**

- IUPAC Name: (6R,7R)-7-[[2-[N,N'-di(propan-2-yl)carbamimidoyl]sulfanylacetyl]amino]-3-(hydroxymethyl)-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid[5][6]
- Molecular Formula: $C_{17}H_{26}N_4O_5S_2$[5]

The molecule's stability is dictated by several key functional groups, each representing a potential site for degradation:

- The β-Lactam Ring: This four-membered ring is the pharmacophore of all β-lactam antibiotics.[7] It is highly strained and, therefore, susceptible to nucleophilic attack, particularly hydrolysis, which leads to the opening of the ring and a loss of antibacterial activity.[8]
- The Dihydrothiazine Ring: This six-membered, sulfur-containing ring is fused to the β-lactam ring. Its key liabilities include:
  - Thioether Moiety: The sulfur atom is susceptible to oxidation, potentially forming sulfoxide and sulfone derivatives.[9]
  - Endocyclic Double Bond: The C3-C4 double bond influences the strain of the β-lactam ring and can be a site for other chemical transformations.[10]

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- C-7 Acylamino Side Chain: This side chain is crucial for the antibiotic's spectrum of activity. The amide bond within this chain can be subject to hydrolysis, though this is generally less facile than the cleavage of the β-lactam ring.

- C-3 Hydroxymethyl Group: The presence of this group, which differentiates the molecule from its parent Cefathiamidine, may influence the molecule's overall solubility and degradation kinetics.

Section 2: Predicted Degradation Pathways and Mechanisms

Based on the known chemistry of the cephalosporin nucleus and its functional groups, we can predict the primary degradation pathways for **Desacetyl Cefathiamidine**.

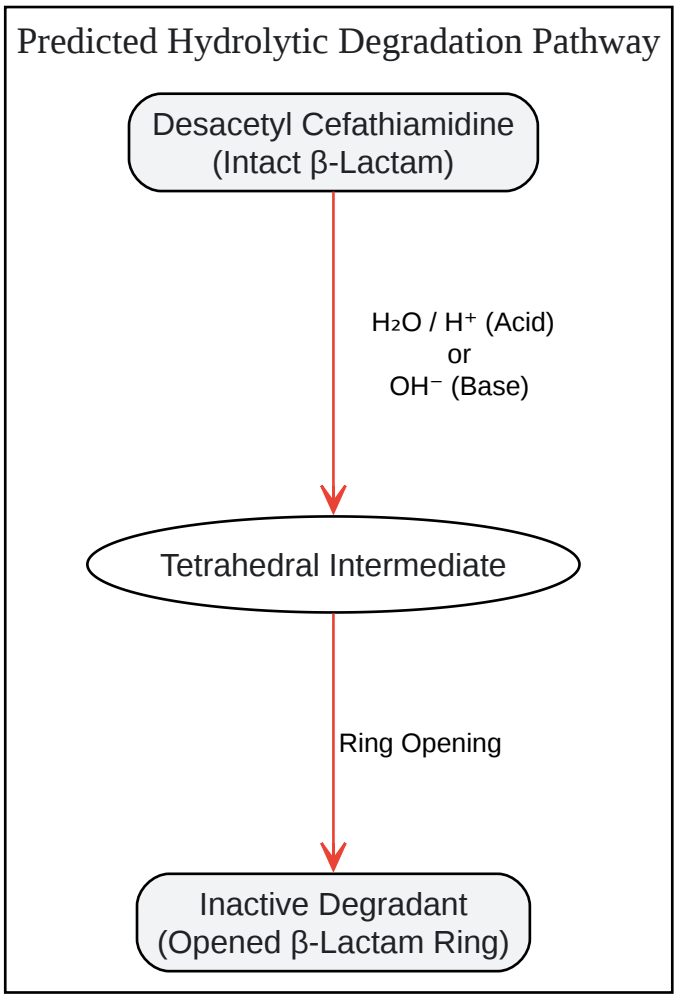
Hydrolytic Degradation (Acidic & Basic Conditions)

Hydrolysis is the most common degradation pathway for cephalosporins. The primary target is the strained amide bond within the β-lactam ring.[8][11]

- Mechanism: Under both acidic and basic conditions, the β-lactam ring undergoes nucleophilic acyl substitution. In basic conditions, a hydroxide ion directly attacks the carbonyl carbon of the β-lactam. In acidic conditions, the carbonyl oxygen is first protonated, making the carbonyl carbon more electrophilic and susceptible to attack by water. This cleavage results in the formation of an inactive dicarboxylic acid derivative.[8]

- Significance: This is the principal mechanism for the loss of antibiotic potency. The reaction kinetics are highly pH-dependent, often being faster in alkaline conditions.[12]

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Caption: Predicted hydrolytic cleavage of the β-lactam ring.

Oxidative Degradation

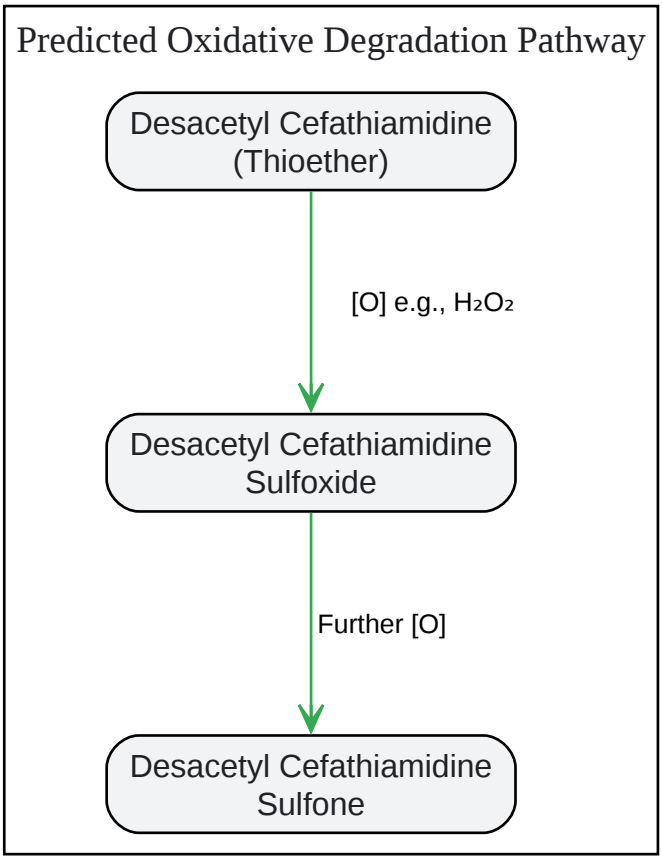
The thioether group within the dihydrothiazine ring is a primary target for oxidative stress.

- Mechanism: Oxidizing agents, such as hydrogen peroxide (H_2O_2), readily oxidize the sulfur atom. The primary product is the corresponding sulfoxide, which may exist as two diastereomers (R- and S-isomers). Further oxidation can lead to the formation of a sulfone. [9][13]

- Significance: While the formation of a sulfoxide may not completely eliminate antibacterial activity, it significantly alters the molecule's properties and represents a clear degradation

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product that must be monitored.



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Caption: Predicted oxidation of the dihydrothiazine sulfur.

Photolytic Degradation

Exposure to light, particularly in the UV spectrum, can induce complex degradation pathways in cephalosporins.

- Mechanism: Photodegradation can involve various reactions, including decarboxylation, isomerization, or fragmentation of the bicyclic core structure.[14][15] The specific products are often numerous and can be highly dependent on the solvent system and the presence of photosensitizers. For cephalosporins, light can induce the formation of radicals, leading to a cascade of reactions.[16]

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- Significance: Photodegradation can lead to discoloration, loss of potency, and the formation of novel impurities. It is a critical parameter for determining appropriate packaging and storage conditions, as mandated by ICH Q1B.[17][18][19]

Thermal Degradation

Elevated temperature primarily acts as an accelerant for other degradation mechanisms, most notably hydrolysis.[2] In solid-state studies, dry heat can reveal different degradation pathways than those observed in solution.

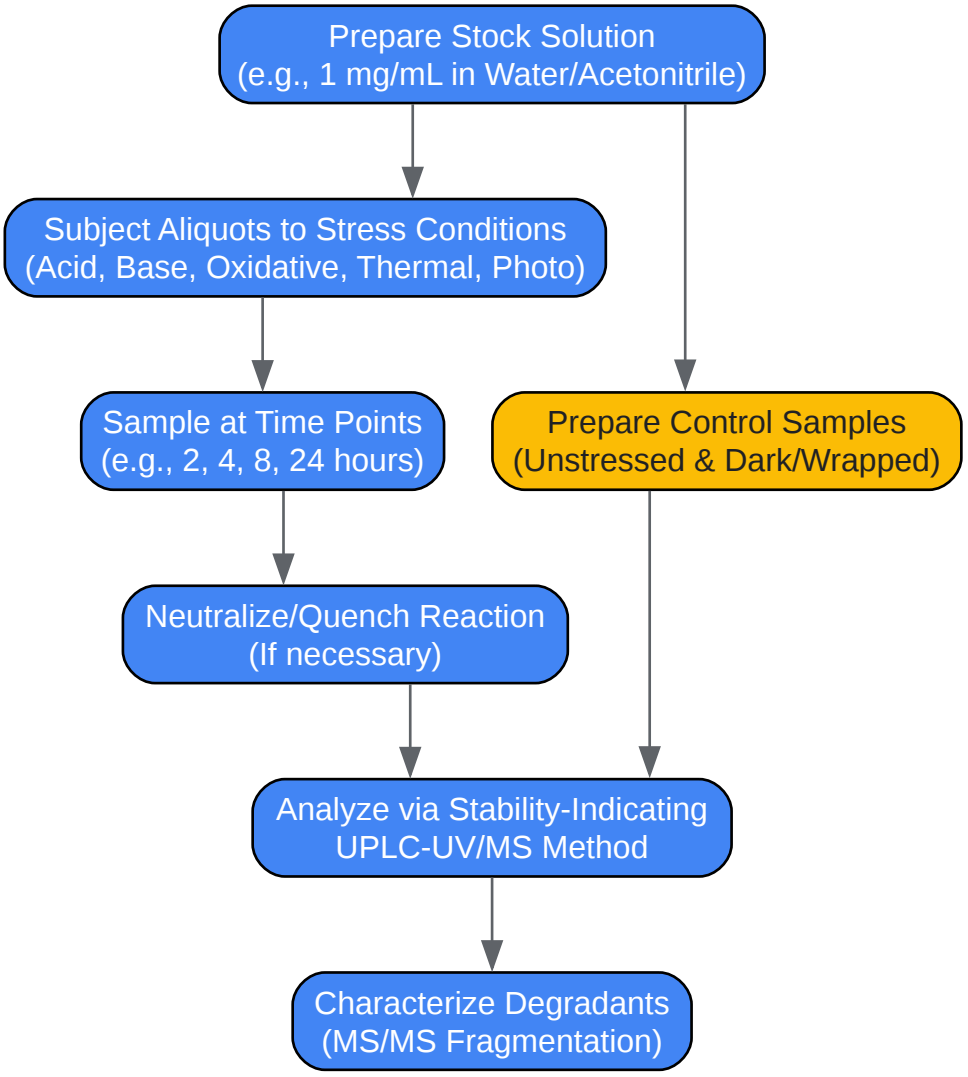
Section 3: A Practical Guide to Forced Degradation Studies

A well-designed forced degradation study is the cornerstone of any stability program. The goal is not to completely destroy the drug but to achieve a target degradation of 5-20%, which is sufficient to detect and identify major degradants without generating an overly complex mixture of secondary products.[2][20]

Experimental Workflow

The overall process follows a systematic approach to ensure data integrity and regulatory compliance.

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Caption: General workflow for a forced degradation study.

Recommended Stress Conditions (ICH Q1A/Q1B)

The following table outlines standard starting conditions for a forced degradation study. These should be optimized based on the observed stability of **Desacetyl Cefathiamidine**.

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Stress Condition	Reagent/Parameter	Typical Conditions	Purpose
Acid Hydrolysis	0.1 M to 1 M HCl	60°C for 2-8 hours	To assess stability in acidic environments. [2]
Base Hydrolysis	0.1 M to 1 M NaOH	Room Temp (25°C) for 1-4 hours	To assess stability in alkaline environments. [2]
Oxidation	3% - 30% H_2O_2	Room Temp (25°C) for 4-24 hours	To identify susceptibility to oxidative degradation. [3]
Thermal (Dry)	Solid Drug Substance	80°C for 24-72 hours	To evaluate solid-state thermal stability.[4]
Photostability	Solution & Solid	≥ 1.2 million lux-hours (visible) & ≥ 200 watt-hours/m² (NUV)	To determine light sensitivity as per ICH Q1B.[17][18]

Step-by-Step Protocols

Materials:

- **Desacetyl Cefathiamidine** reference standard
- HPLC-grade water, acetonitrile, and methanol
- Hydrochloric acid (HCl), Sodium hydroxide (NaOH), Hydrogen peroxide (H_2O_2)
- Calibrated pH meter, temperature-controlled oven/water bath, photostability chamber

Protocol 1: Acid Hydrolysis

- Prepare a 1 mg/mL stock solution of **Desacetyl Cefathiamidine** in a suitable solvent (e.g., 50:50 water:acetonitrile).

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- In a vial, mix 5 mL of the stock solution with 5 mL of 0.2 M HCl to achieve a final concentration of 0.5 mg/mL in 0.1 M HCl.
- Place the vial in a water bath at 60°C.
- Withdraw aliquots at appropriate time points (e.g., 0, 2, 4, 8 hours).
- Immediately neutralize the aliquot with an equivalent amount of 0.1 M NaOH.
- Dilute with mobile phase to a suitable concentration for analysis.

Protocol 2: Base Hydrolysis

- Follow step 1 from the acid hydrolysis protocol.
- In a vial at room temperature, mix 5 mL of the stock solution with 5 mL of 0.2 M NaOH (final concentration 0.5 mg/mL in 0.1 M NaOH).
- Withdraw aliquots at shorter time points due to expected rapid degradation (e.g., 0, 15, 30, 60, 120 minutes).
- Immediately neutralize the aliquot with an equivalent amount of 0.1 M HCl.
- Dilute with mobile phase for analysis.

Protocol 3: Oxidative Degradation

- Follow step 1 from the acid hydrolysis protocol.
- In a vial at room temperature and protected from light, mix 5 mL of the stock solution with 5 mL of 6% H_2O_2 (final concentration 0.5 mg/mL in 3% H_2O_2).
- Withdraw aliquots at appropriate time points (e.g., 0, 2, 8, 24 hours).
- Dilute with mobile phase for analysis. No quenching is typically required if samples are analyzed promptly.

Protocol 4: Photostability Testing

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- Prepare a solution of **Desacetyl Cefathiamidine** (e.g., 0.5 mg/mL).
- Place the solution in a chemically inert, transparent container.
- Prepare a "dark control" by wrapping an identical sample in aluminum foil.
- Expose the samples in a validated photostability chamber until the specified exposure levels are met (≥ 1.2 million lux-hours and ≥ 200 W-h/m²).[17][18]
- Analyze both the exposed sample and the dark control to differentiate between photolytic and thermal degradation.

Section 4: Analytical Strategy for Degradant Identification

A robust analytical strategy is crucial for separating and identifying the generated degradation products.

4.1 Stability-Indicating UPLC Method The primary analytical tool is a stability-indicating Ultra-Performance Liquid Chromatography (UPLC) method, typically with UV detection.

- Objective: The method must demonstrate specificity, meaning it can resolve the parent peak (**Desacetyl Cefathiamidine**) from all process impurities and degradation products without interference.
- Development: Method development involves screening different columns (e.g., C18), mobile phases (e.g., acetonitrile/methanol and phosphate/formate buffers), and gradient conditions to achieve optimal separation. The analysis of the stressed samples is what proves the method is "stability-indicating."

4.2 Structural Elucidation with UPLC-MS/MS Once degradants are separated, their structures must be elucidated. High-resolution tandem mass spectrometry (UPLC-MS/MS) is the definitive technique for this purpose.[21][22][23]

- Workflow:

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- Full Scan MS: Determine the accurate mass-to-charge ratio (m/z) of the parent drug and each degradation product. This provides the molecular formula of the degradant.
- MS/MS Fragmentation: Isolate the molecular ion of each degradant and subject it to collision-induced dissociation. The resulting fragmentation pattern provides structural information, allowing for the identification of modifications to the parent structure (e.g., addition of an oxygen atom in oxidation, or a mass change corresponding to the addition of H_2O in hydrolysis).
- Pathway Reconstruction: By comparing the structures of the degradants formed under different stress conditions, the degradation pathways can be confidently mapped.

Conclusion

While specific experimental data on the degradation of **Desacetyl Cefathiamidine** is not extensively published, this guide provides a robust, scientifically-grounded framework for its investigation. By understanding the inherent chemical liabilities of the cephalosporin core and applying the systematic methodologies of forced degradation outlined by ICH guidelines, researchers can effectively predict, generate, identify, and quantify its degradation products. The primary predicted pathways involve hydrolytic cleavage of the β-lactam ring and oxidation of the thioether sulfur. A rigorous analytical approach, combining a stability-indicating UPLC method with UPLC-MS/MS for structural elucidation, is paramount. This comprehensive approach will not only satisfy regulatory requirements but also provide the critical knowledge needed to ensure the development of a safe, stable, and effective drug product.

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